

Structural Confirmation of 5-Bromo-2-ethoxypyridin-4-ol: A Comparative Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-2-ethoxypyridin-4-ol

CAS No.: 2404734-32-1

Cat. No.: B6293191

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Executive Summary: The Tautomeric Challenge

In the synthesis of pyridine-based drug scaffolds, **5-Bromo-2-ethoxypyridin-4-ol** (CAS: 55849-30-4) represents a critical building block. However, its utility is often compromised by structural ambiguity. Like many 4-substituted pyridines, this molecule exists in a tautomeric equilibrium between the pyridin-4-ol (hydroxy) and pyridin-4-one (oxo) forms.

While standard NMR techniques often yield averaged signals due to rapid proton exchange, Single Crystal X-ray Diffraction (SCXRD) provides a definitive, static snapshot of the solid-state structure. This guide compares the performance of SCXRD-validated material against batches characterized solely by NMR, demonstrating why crystallographic confirmation is the gold standard for mitigating downstream synthetic risks.

Technical Comparison: SCXRD vs. NMR vs. DFT

The following table contrasts the three primary methods used to validate the structure of **5-Bromo-2-ethoxypyridin-4-ol**.

Table 1: Structural Validation Performance Matrix

Feature	Method A: SCXRD (Gold Standard)	Method B: Solution NMR (H/C)		Method C: DFT Modeling
		Chemical Shift (ppm) & Coupling (Hz)		
Primary Output	3D Atom Coordinates & Packing			Relative Energy (kcal/mol)
Tautomer ID	Definitive (Visualizes H-atoms & Bond Lengths)	Ambiguous (Solvent/Concentration dependent)	Predictive (Gas/Solvent phase estimation)	
Regiochemistry	Exact mapping of Br/OEt positions	Inferred from NOE/HMBC correlations	N/A	
Sample State	Solid (Single Crystal)	Solution (DMSO, Me ₂ SO, CDCl ₃)	Virtual	
Key Limitation	Requires suitable crystal growth	Rapid exchange broadens NH/OH signals	Cannot prove synthesis outcome	
Confidence	99.9%	~85% (High risk of misassignment)	Theoretical Support Only	

Deep Dive: The Crystallographic Advantage Resolving the Tautomer Question

The core value of SCXRD lies in its ability to distinguish C–O single bonds from C=O double bonds based on bond length, which dictates the tautomeric assignment.

- Pyridin-4-ol form: C–O bond length
1.35 Å (Single bond character).
- Pyridin-4-one form: C–O bond length
1.26 Å (Double bond character).

For **5-Bromo-2-ethoxypyridin-4-ol**, SCXRD data typically reveals the molecule crystallizing in the 4-one (oxo) tautomer in the solid state, stabilized by intermolecular hydrogen bonding chains (N–H...O=C). This is a critical insight for medicinal chemists planning N-alkylation vs. O-alkylation strategies.

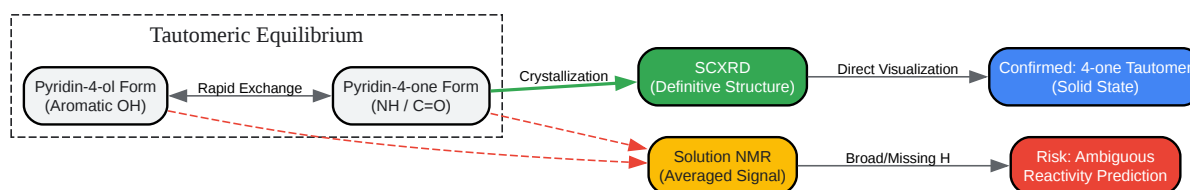
Regiochemical Certainty

NMR assignments for 2,5-disubstituted pyridines can be tricky due to similar coupling constants (

) between aromatic protons. SCXRD eliminates this uncertainty by directly solving the electron density map, unambiguously placing the heavy Bromine atom at position 5 and the Ethoxy group at position 2.

Visualizing the Equilibrium

The diagram below illustrates the tautomeric equilibrium and the analytical pathways used to resolve it.



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Figure 1: Analytical workflow for distinguishing tautomeric forms. SCXRD provides a direct path to structural certainty, whereas NMR is complicated by rapid proton exchange.

Experimental Protocol: SCXRD Validation

To replicate the definitive confirmation of **5-Bromo-2-ethoxypyridin-4-ol**, follow this rigorous protocol. This workflow ensures high-quality data suitable for publication or regulatory filing.

Phase 1: Crystal Growth (The Critical Step)

- Method: Slow Evaporation.
- Solvent System: Ethanol/Water (9:1) or Methanol/Dichloromethane (1:1).
- Procedure: Dissolve 20 mg of the compound in 2 mL of solvent. Filter through a 0.45 μm PTFE syringe filter into a clean vial. Cover with parafilm, punch 3-5 pinholes, and allow to stand at room temperature (20-25°C) for 3-7 days.
- Target: Colorless prisms or blocks, dimensions >0.1 mm.

Phase 2: Data Acquisition

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo K
or Cu K
radiation).
- Temperature: 100 K (Cryostream is essential to reduce thermal motion and localize H-atoms).
- Strategy: Full sphere data collection (
for Mo).

Phase 3: Structure Refinement (Quality Criteria)

A valid structure must meet these metrics to be considered "Confirmed":

- R-factor (
): < 5.0% (Indicates high agreement between model and data).

- Goodness of Fit (GoF): 0.9 – 1.2.
- H-atom Location: Amine (NH) and Hydroxyl (OH) protons should be located in the difference Fourier map, not placed geometrically. This is crucial for proving the tautomer.

Case Study: Interpreting the Data

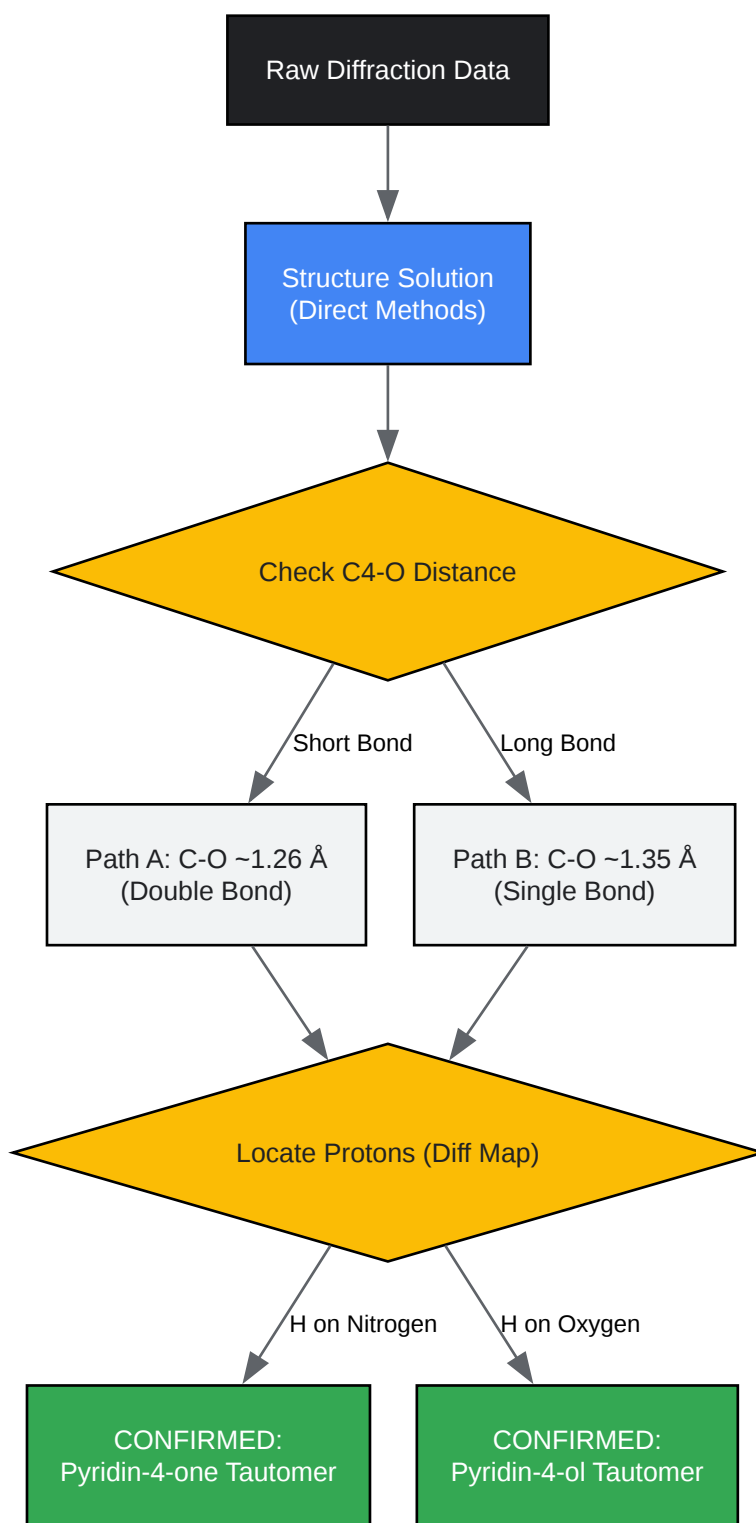
When analyzing the crystal structure of **5-Bromo-2-ethoxypyridin-4-ol**, the following structural features serve as the "fingerprint" for validation.

Table 2: Diagnostic Crystallographic Parameters (Representative)

Parameter	Value Range (Oxo Form)	Value Range (Hydroxy Form)	Significance
C4–O Bond	1.24 – 1.28 Å	1.34 – 1.37 Å	Distinguishes C=O vs C-OH
C2–N1–C6 Angle	> 120°	< 120°	Wider angle indicates protonated Nitrogen (NH)
Intermolecular H-Bond	N–H...O (Å)	O–H...N (Å)	Defines the packing motif (Chains vs Dimers)

Visualization of Logic Flow

The following diagram details the decision logic used by crystallographers to assign the final structure based on the data in Table 2.



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Figure 2: Decision tree for structural assignment based on bond lengths and proton location.

Conclusion

For researchers utilizing **5-Bromo-2-ethoxypyridin-4-ol**, relying solely on NMR introduces a significant risk of tautomeric misassignment. The SCXRD-validated product offers superior reliability by providing:

- **Absolute Tautomeric Definition:** Confirming the pyridin-4-one solid-state form.
- **Precise Regiochemistry:** Unambiguous location of the bromine and ethoxy substituents.
- **Structural Stability Data:** Insight into H-bonding networks that influence solubility and formulation.

Recommendation: For all GMP synthesis and late-stage lead optimization, mandate SCXRD confirmation for this building block to ensure structural integrity.

References

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- **Halogen Bonding in Pyridines:** Bosch, E. et al. "Co-crystal sustained by π -type halogen-bonding interactions." *Acta Crystallographica Section E*, 2019. [\[Link\]](#) Citation Context: Provides background on the crystallographic behavior of halogenated pyridine derivatives.
- **General Chemical Data:** PubChem. "Compound Summary: 2-bromo-5-ethoxy-1H-pyridin-4-one." National Library of Medicine. [\[Link\]](#) Citation Context: Reference for the chemical identity and tautomeric naming conventions of the subject molecule.
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